

Synthesis and Characterization of 4-Heptanamine Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 4-Heptanamine

CAS No.: 16751-59-0

Cat. No.: B091976

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **4-heptanamine** derivatives. **4-Heptanamine**, a primary amine with a branched heptyl chain, serves as a versatile building block in medicinal chemistry and organic synthesis. Its derivatives are of significant interest for the development of novel therapeutic agents and functional materials. This document outlines key synthetic methodologies, detailed experimental protocols, and thorough characterization techniques, presenting quantitative data in accessible formats to aid in research and development.

Introduction to 4-Heptanamine

4-Heptanamine, also known as 1-propylbutylamine, is a colorless to pale yellow liquid with the chemical formula $C_7H_{17}N$.^[1] Its structure features a chiral center at the fourth carbon, making it a valuable scaffold for the synthesis of stereochemically defined molecules. The primary amine group provides a reactive handle for a variety of chemical transformations, allowing for the introduction of diverse functional groups and the modulation of physicochemical and biological properties.

Table 1: Physicochemical Properties of **4-Heptanamine**

Property	Value	Reference(s)
IUPAC Name	heptan-4-amine	[2]
CAS Number	16751-59-0	[2]
Molecular Formula	C ₇ H ₁₇ N	[1][2]
Molecular Weight	115.22 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	143-145 °C	
Solubility	Soluble in water and organic solvents	[1]

Synthesis of 4-Heptanamine and its Derivatives

The synthesis of **4-heptanamine** and its derivatives primarily involves three key strategies: reductive amination for the formation of the parent amine and its N-alkylated analogs, N-alkylation for the introduction of various alkyl groups, and N-acylation to produce amide derivatives.

Synthesis of 4-Heptanamine via Reductive Amination

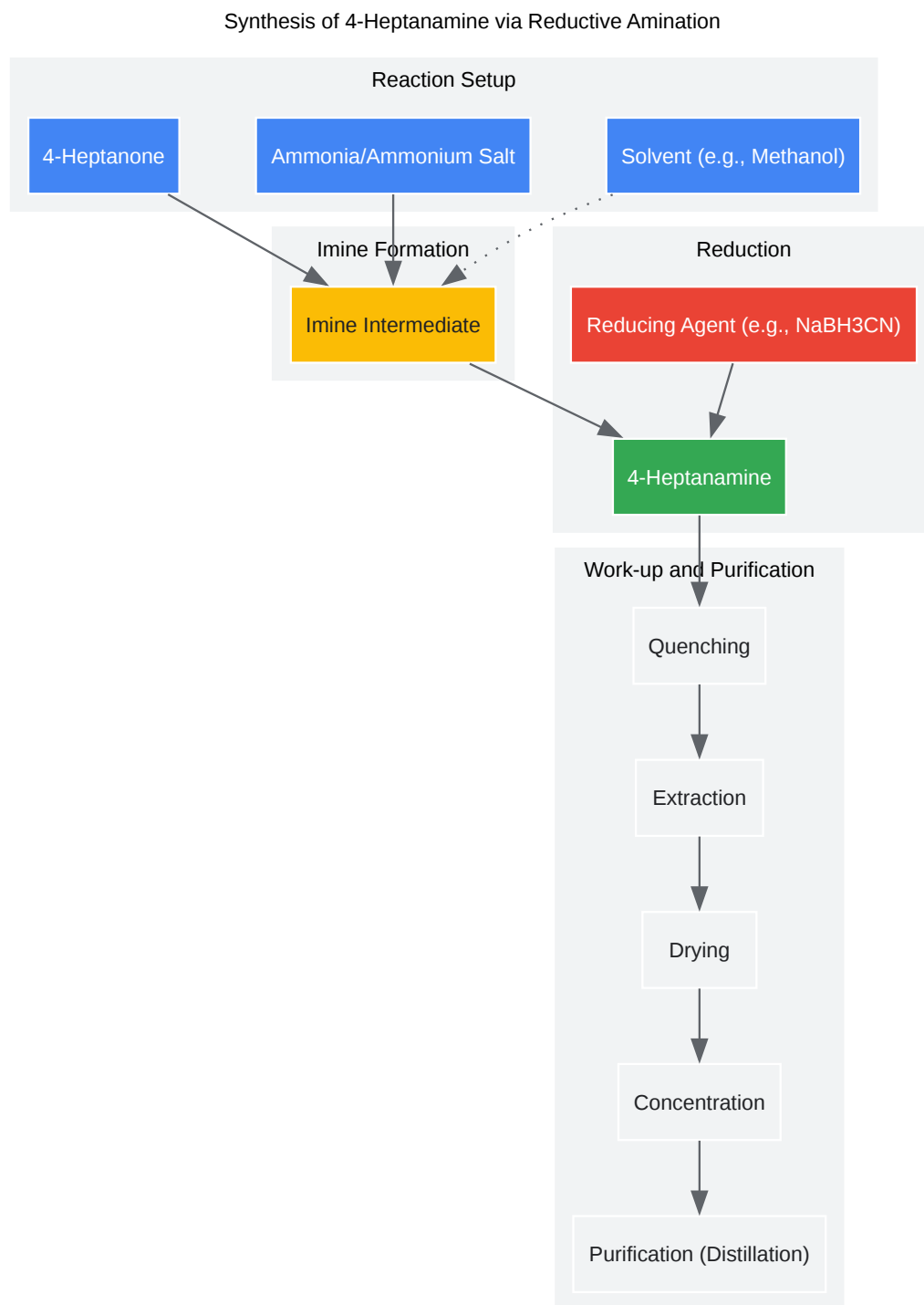
Reductive amination is a highly efficient method for the synthesis of amines from carbonyl compounds.[1] For the preparation of **4-heptanamine**, 4-heptanone is reacted with an amine source, typically ammonia, to form an intermediate imine, which is then reduced in situ to the desired primary amine.

Experimental Protocol: Reductive Amination of 4-Heptanone

- Materials: 4-heptanone, ammonia (or ammonium chloride), a reducing agent (e.g., sodium cyanoborohydride (NaBH₃CN) or sodium triacetoxyborohydride (NaBH(OAc)₃)), a suitable solvent (e.g., methanol or 1,2-dichloroethane), and a weak acid catalyst (e.g., acetic acid, optional).

- Procedure:
 - In a round-bottom flask, dissolve 4-heptanone (1.0 eq) and ammonium chloride (1.5 eq) in methanol.
 - Stir the mixture at room temperature for 30 minutes to facilitate imine formation.
 - Slowly add sodium cyanoborohydride (1.2 eq) to the reaction mixture.
 - Continue stirring at room temperature for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
 - Upon completion, quench the reaction by the slow addition of 1 M HCl.
 - The solvent is removed under reduced pressure. The aqueous residue is then basified with 2 M NaOH and extracted with diethyl ether or dichloromethane.
 - The combined organic layers are dried over anhydrous sodium sulfate, filtered, and concentrated to yield **4-heptanamine**.
 - The crude product can be further purified by distillation.

Workflow for the Synthesis of **4-Heptanamine**



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Caption: General workflow for the synthesis of **4-Heptanamine**.

N-Alkylation of 4-Heptanamine

N-alkylation introduces alkyl substituents to the nitrogen atom, leading to the formation of secondary and tertiary amines. This can be achieved through direct alkylation with alkyl halides or via another reductive amination with an aldehyde or ketone.

Experimental Protocol: N-Alkylation with an Alkyl Halide

- Materials: **4-Heptanamine**, alkyl halide (e.g., ethyl iodide, benzyl bromide), a non-nucleophilic base (e.g., triethylamine or diisopropylethylamine), and a polar aprotic solvent (e.g., acetonitrile or DMF).
- Procedure:
 - Dissolve **4-heptanamine** (1.0 eq) and the base (1.5 eq) in the chosen solvent in a round-bottom flask.
 - Add the alkyl halide (1.1 eq) dropwise to the stirred solution at room temperature.
 - Stir the reaction mixture for 6-24 hours, monitoring by TLC or LC-MS.
 - Upon completion, remove the solvent under reduced pressure.
 - Dissolve the residue in an organic solvent like ethyl acetate and wash with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate.
 - Purify the crude product by flash column chromatography on silica gel.

Experimental Protocol: N-Alkylation via Reductive Amination

- Materials: **4-Heptanamine**, an aldehyde or ketone (e.g., acetaldehyde, benzaldehyde), a reducing agent (e.g., $\text{NaBH}(\text{OAc})_3$), and a solvent (e.g., 1,2-dichloroethane).
- Procedure:

- To a solution of **4-heptanamine** (1.0 eq) in the solvent, add the aldehyde or ketone (1.1 eq).
- Stir the mixture for 30 minutes at room temperature.
- Add sodium triacetoxyborohydride (1.5 eq) in one portion.
- Stir the reaction at room temperature until the starting material is consumed (typically 2-24 hours).
- Quench the reaction with saturated aqueous sodium bicarbonate solution.
- Extract the aqueous layer with an organic solvent.
- Dry the combined organic layers, filter, and concentrate to yield the N-alkylated product.
- Purify by column chromatography if necessary.

N-Acylation of 4-Heptanamine

N-acylation of **4-heptanamine** with acyl chlorides or acid anhydrides in the presence of a base yields the corresponding amides.

Experimental Protocol: N-Acylation

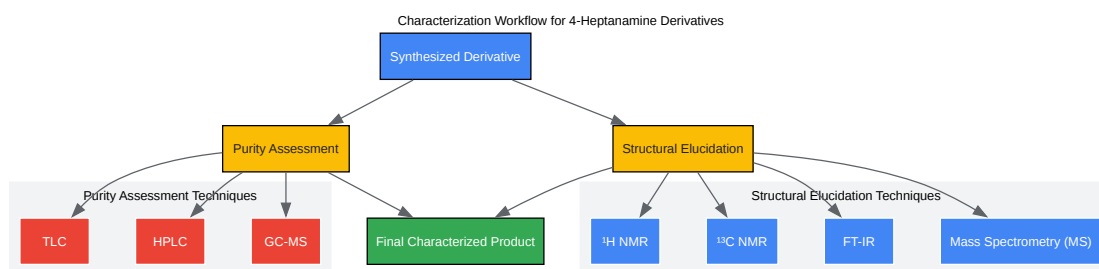
- Materials: **4-Heptanamine**, acylating agent (e.g., acetyl chloride, benzoyl chloride), a non-nucleophilic base (e.g., triethylamine or pyridine), and an anhydrous aprotic solvent (e.g., dichloromethane or THF).
- Procedure:
 - Dissolve **4-heptanamine** (1.0 eq) and the base (1.5 eq) in the solvent in a flask under an inert atmosphere.
 - Cool the mixture to 0 °C in an ice bath.
 - Add the acylating agent (1.1 eq) dropwise to the stirred solution.
 - Allow the reaction to warm to room temperature and stir for 2-16 hours.

- Monitor the reaction by TLC or LC-MS.
- Upon completion, wash the reaction mixture with water, dilute acid (e.g., 1 M HCl), saturated aqueous sodium bicarbonate, and brine.
- Dry the organic layer, filter, and concentrate.
- Recrystallize or purify the product by column chromatography.

Characterization of 4-Heptanamine Derivatives

The synthesized derivatives are characterized using a combination of spectroscopic and analytical techniques to confirm their structure and purity.

Workflow for Characterization of **4-Heptanamine** Derivatives



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Caption: General workflow for the characterization of derivatives.

Spectroscopic Data

Table 2: Representative Spectroscopic Data for **4-Heptanamine** Derivatives

Derivative	^1H NMR (δ , ppm)	^{13}C NMR (δ , ppm)	IR (ν , cm^{-1})	MS (m/z)
4-Heptanamine	~2.7 (m, 1H, CH-N), 1.2-1.5 (m, 8H, CH_2), 0.9 (t, 6H, CH_3)	~50 (CH-N), ~38 (CH_2), ~23 (CH_2), ~14 (CH_3)	3360, 3280 (N-H str), 2950-2850 (C-H str)	116 $[\text{M}+\text{H}]^+$, 86, 72
N-Ethyl-4-heptanamine	~2.6 (m, 1H, CH-N), ~2.5 (q, 2H, N- CH_2), 1.2-1.5 (m, 8H, CH_2), ~1.1 (t, 3H, N- $\text{CH}_2\text{-CH}_3$), 0.9 (t, 6H, CH_3)	~50 (CH-N), ~42 (N- CH_2), ~38 (CH_2), ~23 (CH_2), ~15 (N- $\text{CH}_2\text{-CH}_3$), ~14 (CH_3)	3280 (N-H str), 2950-2850 (C-H str)	144 $[\text{M}+\text{H}]^+$, 114, 86
N-Acetyl-4-heptanamine	~5.3 (br s, 1H, NH), ~3.7 (m, 1H, CH-N), ~1.9 (s, 3H, COCH_3), 1.2-1.5 (m, 8H, CH_2), 0.9 (t, 6H, CH_3)	~170 (C=O), ~48 (CH-N), ~37 (CH_2), ~23 (COCH_3), ~23 (CH_2), ~14 (CH_3)	3280 (N-H str), 1640 (C=O str), 2950-2850 (C-H str)	158 $[\text{M}+\text{H}]^+$, 116, 98
N-Benzyl-4-heptanamine	~7.2-7.4 (m, 5H, Ar-H), ~3.7 (s, 2H, N- $\text{CH}_2\text{-Ar}$), ~2.6 (m, 1H, CH-N), 1.2-1.6 (m, 8H, CH_2), 0.9 (t, 6H, CH_3)	~140 (Ar-C), ~128 (Ar-CH), ~127 (Ar-CH), ~52 (N- $\text{CH}_2\text{-Ar}$), ~50 (CH-N), ~38 (CH_2), ~23 (CH_2), ~14 (CH_3)	3300 (N-H str), 3030 (Ar C-H str), 2950-2850 (C-H str)	206 $[\text{M}+\text{H}]^+$, 116, 91

Note: The chemical shifts (δ) and coupling constants (J) in NMR spectra are dependent on the solvent and the specific structure of the derivative. The IR absorption frequencies (ν) and mass spectral fragments (m/z) are characteristic of the functional groups present.

Conclusion

This guide provides a foundational understanding of the synthesis and characterization of **4-heptanamine** derivatives. The outlined protocols for reductive amination, N-alkylation, and N-acylation offer versatile and efficient routes to a wide array of derivatives. The systematic application of spectroscopic and analytical techniques is crucial for the unambiguous structural elucidation and purity assessment of these compounds. The information presented herein is intended to serve as a practical resource for researchers engaged in the design and development of novel molecules based on the **4-heptanamine** scaffold. Further exploration and optimization of these methods will undoubtedly lead to the discovery of new derivatives with significant potential in various scientific and industrial applications.

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References

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